

# FIIN-2 and AMPK $\alpha$ 1 Binding Verification

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**Compound Focus:** FIIN-2

Cat. No.: S548001

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The following table summarizes the key finding from the identified research:

Aspect	Finding for FIIN-2
Primary Target	Fibroblast growth factor receptor (FGFR) [1]
Identified Off-Target	AMP-activated protein kinase $\alpha$ 1 (AMPK $\alpha$ 1) [1]
Binding Site	Cysteine 185 (Cys185) on AMPK $\alpha$ 1 [1]
Binding Nature	Direct, covalent binding [1]
Functional Consequence	Activation of AMPK $\alpha$ 1, induction of autophagy in hepatocellular carcinoma (HCC) cells [1]
Experimental Evidence	Integrative multi-omics approach (chemoproteomic, phosphoproteomic, transcriptomic, and proteomic analyses) [1]

## Experimental Context and Methodology

The discovery of **FIIN-2**'s binding to AMPK $\alpha$ 1 was part of a broader investigation to map its selectivity and molecular mechanisms.

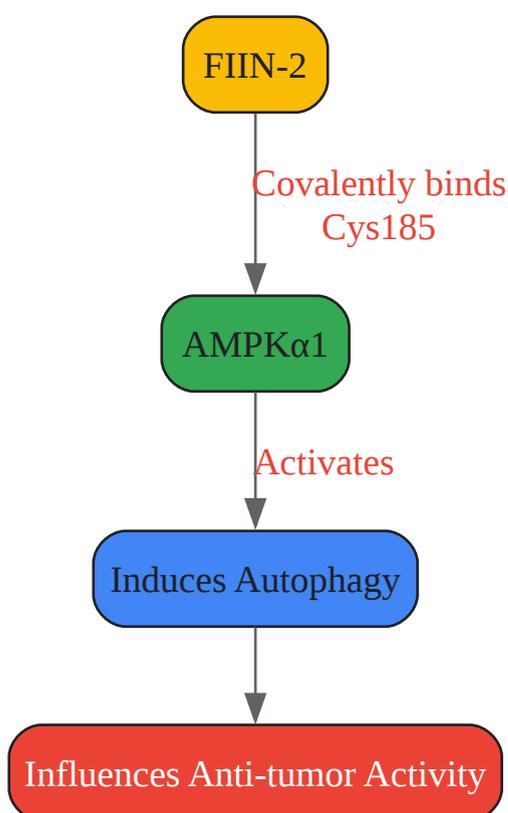
- Experimental Workflow:** Researchers designed a chemical probe based on the **FIIN-2** molecule. This probe was used to pull down and identify its interacting proteins within hepatocellular carcinoma

cells through **chemoproteomic profiling**. This initial screen was integrated with other omics datasets to build a comprehensive picture of the drug's effects [1].

- **Significance of Cys185:** The identification of Cys185 as the covalent binding site is a critical piece of information. This residue is located within a specific functional domain of the AMPK $\alpha$ 1 subunit [2]. The binding at this site leads to the activation of AMPK $\alpha$ 1, which subsequently influences its anti-tumor activity by inducing autophagy [1].

## AMPK $\alpha$ 1 Signaling Pathway

The diagram below illustrates the signaling pathway triggered by **FIIN-2**'s binding to AMPK $\alpha$ 1, as revealed by the study.



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## References

1. Integrative Multi-Omics Approaches Reveal Selectivity Profiles and... [pubmed.ncbi.nlm.nih.gov]
2. Functional Domains of the  $\alpha 1$  Catalytic Subunit of the AMP ... [sciencedirect.com]

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